

Application Notes and Protocols: Annulene as a Building Block for Supramolecular Structures

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Compound of Interest

Compound Name: [14]Annulene

CAS No.: 2873-14-5

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Introduction

Annulenes are monocyclic hydrocarbons characterized by a system of fully conjugated double bonds. Their unique electronic structures, governed by Hückel's rule, classify them as aromatic ($4n+2$ π -electrons) or anti-aromatic ($4n$ π -electrons). This electronic diversity, combined with their defined geometries and sizes, makes annulenes and their derivatives powerful and versatile building blocks in supramolecular chemistry. The ability to engineer their periphery with functional groups allows for the directed self-assembly of complex, higher-order structures through non-covalent interactions such as hydrogen bonding and π - π stacking. These supramolecular architectures have shown potential in a range of applications, from molecular electronics and sensors to the development of novel nanomaterials. This document provides an overview of key applications and detailed protocols for the synthesis and characterization of annulene-based supramolecular systems.

Applications of Annulene-Based Supramolecular Structures

The rigid yet tunable nature of annulene cores allows for their incorporation into a variety of functional supramolecular systems.

- **Host-Guest Chemistry and Porous Networks:** Dehydrobenzoannulenes (DBAs), such as derivatives of dehydrobenzo[1]annulene, are exceptional building blocks for creating stable, two-dimensional (2D) porous supramolecular networks on solid surfaces. These networks form through van der Waals interactions and can trap guest molecules of various sizes and shapes within their defined cavities. This application is highly relevant for developing technologies in molecular separation, nanoscale patterning, and chemical sensing.
- **Molecular Actuators and Switches:** The redox-active nature of certain annulenes, particularly[2]annulenes, allows them to function as molecular actuators. These molecules undergo distinct conformational changes upon oxidation or reduction. For example, cyclooctatetraene (COT), the[2]annulene, switches from a non-planar, non-aromatic tub shape in its neutral state to a planar, aromatic structure upon reduction to its dianion. When incorporated into polymer chains, this redox-induced mechanical motion can be harnessed for applications in electromechanical actuators and molecular switches.
- **Self-Assembled Nanomaterials:** Functionalized annulenes can self-assemble into highly ordered, one-dimensional (1D) nanostructures. Dehydro[3]annulene derivatives functionalized with hydrogen-bonding groups, for instance, have been shown to form supramolecular nanotubular scaffolds. These carbon-rich nanotubes possess π -conjugated systems that are of significant interest for organic electronics and materials science.

Quantitative Data Summary

The characterization of host-guest interactions is fundamental to supramolecular chemistry. Association constants (K_a) quantify the binding strength between a host and a guest molecule. While extensive datasets for annulenes are still emerging, the following table provides a representative example of the type of data obtained from ^1H NMR titration experiments for macrocyclic hosts, illustrating how subtle changes in guest structure can influence binding affinity.

Table 1: Representative Host-Guest Association Constants (K_a)

Note: The following data is illustrative and based on values reported for analogous acridone-incorporated arylene-ethynylene macrocycles, which serve as a model for the type of interactions observed in annulene-based host-guest systems.

Host System	Guest Molecule	Solvent	Association Constant (K_a) [L·mol ⁻¹]
Cyclic Trimer	Hydroquinone	CDCl ₃	~ 1.0 x 10 ³
Cyclic Trimer	Resorcinol	CDCl ₃	~ 1.0 x 10 ³

Data adapted from studies on analogous macrocyclic systems to illustrate typical binding affinities.^[4]

Experimental Protocols

Protocol 1: Synthesis of[5]Annulene via Oxidative Coupling

This protocol details the classic synthesis of[5]annulene, a (4n+2) π -electron aromatic system, following the general methodology developed by Sondheimer and co-workers.^[6]

Materials:

- 1,5-Hexadiyne
- Copper(II) acetate monohydrate
- Pyridine (anhydrous)
- Benzene (Caution: Carcinogen)
- Potassium tert-butoxide
- tert-Butyl alcohol

- 10% Palladium-on-calcium carbonate catalyst (Lindlar's catalyst)
- Diethyl ether
- Standard glassware for organic synthesis, including a large multi-necked flask and chromatography equipment.

Procedure:

- Step A: Oxidative Coupling to Hexadehydro[5]annulene:
 - Set up a 12-L, four-necked flask equipped with a mechanical stirrer, reflux condenser, and a pressure-equalizing dropping funnel.
 - Charge the flask with 6.0 g of copper(II) acetate monohydrate and 6 L of pyridine.
 - Heat the mixture to 55-60°C with stirring.
 - Prepare a solution of 1,5-hexadiyne (50.0 g, 0.64 mole) in 500 ml of pyridine.
 - Add the 1,5-hexadiyne solution dropwise to the copper(II) acetate solution over 3 hours.
 - After the addition is complete, stir the reaction mixture for an additional 2 hours at 60°C.
 - Cool the mixture and remove the pyridine under reduced pressure. The residue contains the crude cyclic trimer, hexadehydro[5]annulene.
- Step B: Isomerization to Tridehydro[5]annulene:
 - Dissolve the dark brown residue from Step A in 800 ml of benzene by heating to reflux.
 - Rapidly add 800 ml of a saturated solution of potassium tert-butoxide in tert-butyl alcohol.
 - Heat the resulting solution to reflux for 30 minutes.
 - Work up the reaction by quenching with ice water and extracting with benzene.
 - Purify the product by chromatography on alumina to yield tridehydro[5]annulene.

- Step C: Partial Hydrogenation to[5]Annulene:
 - Dissolve the purified tridehydro[5]annulene (e.g., 500 mg) in 30 ml of benzene.
 - Add 1.0 g of a 10% palladium-on-calcium carbonate catalyst.
 - Stir the mixture under a hydrogen atmosphere (1 atm) at room temperature.
 - Monitor the hydrogen uptake carefully. The reaction should be stopped after the absorption of ~4.4 molar equivalents of hydrogen.
 - Filter off the catalyst and concentrate the filtrate.
 - Crystallize the product from a mixture of benzene and diethyl ether to yield[5]annulene as brown-red crystals.

Protocol 2: Synthesis of a Dehydrobiphenyleno[1]annulene (DBP[1]A) Derivative

This protocol describes a modern bottom-up synthesis of a carbon-rich annulene derivative comprising anti-aromatic four- and twelve-membered rings, based on reported procedures.[7]

Materials:

- 1,2-Dibromobenzene
- (Trimethylsilyl)acetylene
- Cobalt and Rhenium catalysts for cyclotrimerization and alkyne metathesis
- Sonogashira-Hagihara coupling reagents (Pd catalyst, Cu(I) cocatalyst, base)
- Standard solvents and reagents for organic synthesis (THF, toluene, etc.)
- Inert atmosphere glovebox or Schlenk line techniques.

Procedure:

- Synthesis of Biphenylene Precursor:
 - Start with 1,2-dibromobenzene. Synthesize 1,2-bis[(trimethylsilyl)ethynyl]benzene via Sonogashira-Hagihara coupling with (trimethylsilyl)acetylene.[\[7\]](#)
 - Remove the trimethylsilyl (TMS) groups under basic conditions to afford 1,2-diethynylbenzene.
 - Perform a cobalt-catalyzed [2+2+2] cyclotrimerization reaction to form the bis(trimethylsilyl)biphenylene core structure.[\[7\]](#)
- Elaboration of the Linear Precursor:
 - Functionalize the biphenylene core by converting the TMS groups to iodides, followed by further Sonogashira-Hagihara coupling reactions with protected alkynes (e.g., (trimethylsilyl)acetylene and 1-propyne) to build a linear precursor with multiple alkyne units.[\[7\]](#)
- Intramolecular Ring-Closing Alkyne Metathesis:
 - Deprotect the terminal alkyne groups on the linear precursor.
 - Subject the precursor to an intramolecular ring-closing alkyne metathesis reaction using a suitable catalyst, such as a Re(V)-alkylidyne complex. This crucial step forms the final macrocyclic dehydrobiphenylene[1]annulene.[\[7\]](#)
 - Purify the final product using column chromatography and characterize using NMR, mass spectrometry, and UV-Vis spectroscopy.

Protocol 3: Characterization by Scanning Tunneling Microscopy (STM)

This protocol provides a general workflow for visualizing annulene-based supramolecular networks on a solid substrate.

Equipment:

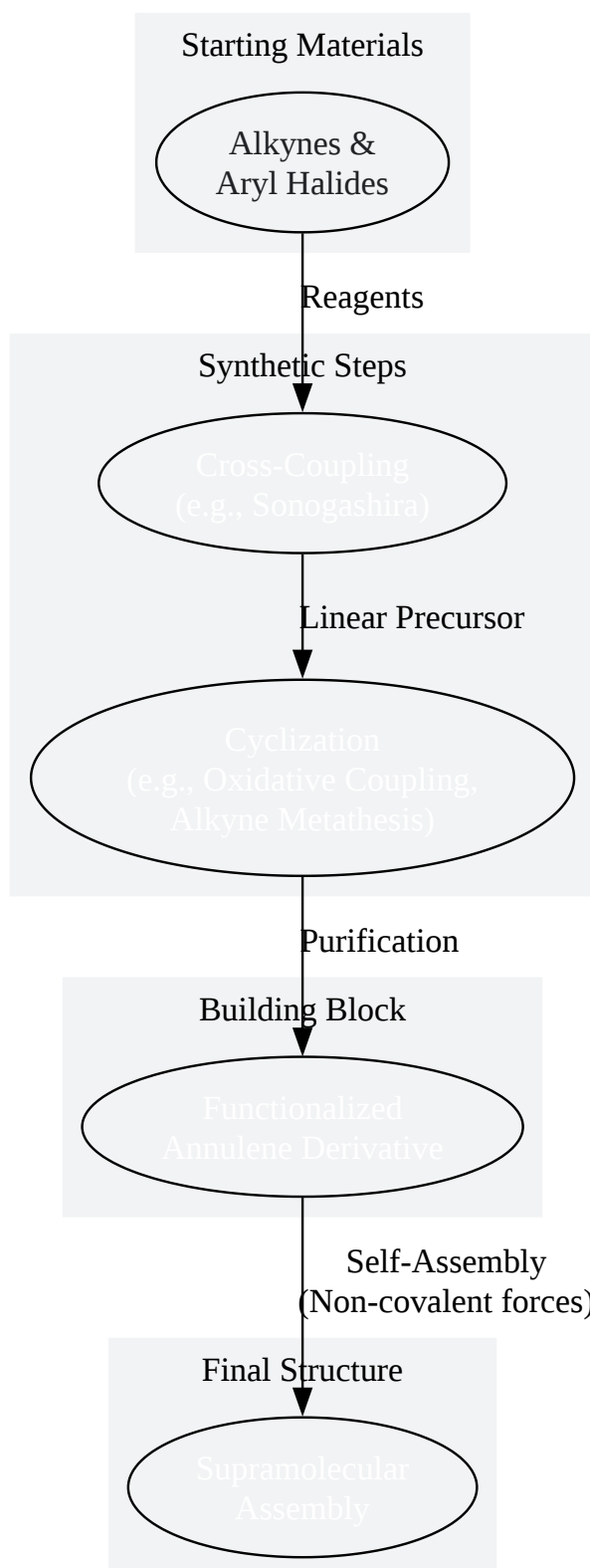
- Scanning Tunneling Microscope (STM) operating in ultra-high vacuum (UHV).
- Sample preparation chamber with capabilities for substrate cleaning (sputtering and annealing) and molecule deposition.
- Highly Oriented Pyrolytic Graphite (HOPG) or a single-crystal metal surface (e.g., Au(111), Ag(111)).
- Molecular evaporator.

Procedure:

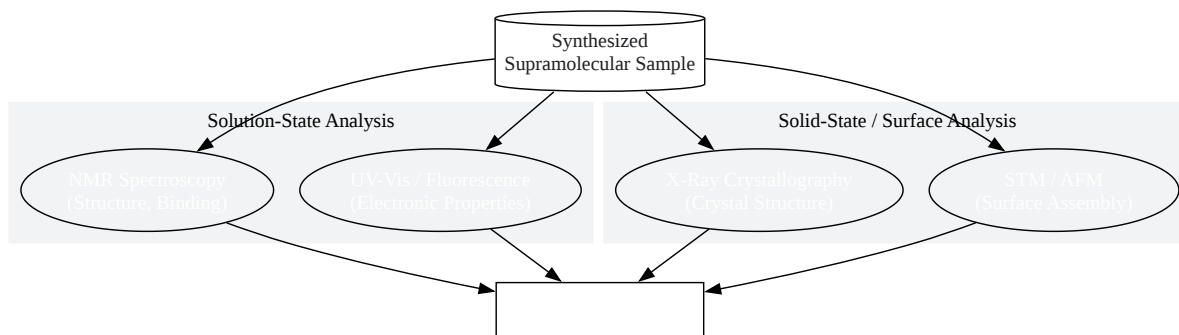
- Substrate Preparation:
 - Cleave the HOPG substrate in air to obtain a fresh, atomically flat surface and immediately transfer it to the UHV chamber.
 - For metal substrates, clean the surface through repeated cycles of argon ion sputtering and high-temperature annealing until a clean, well-ordered surface is confirmed by STM imaging.
- Molecular Deposition:
 - Place the synthesized annulene derivative into a molecular evaporator.
 - Degas the evaporator thoroughly to remove volatile impurities.
 - Heat the evaporator to sublime the molecules onto the prepared substrate, which is held at room temperature. The deposition rate should be low (e.g., <0.1 monolayer per minute) to promote the formation of well-ordered structures.
- STM Imaging:
 - Transfer the sample to the STM stage, typically cooled to low temperatures (e.g., 5-77 K) to minimize thermal drift and molecular diffusion.
 - Use an electrochemically etched tungsten or mechanically cut Pt/Ir tip.

- Approach the tip to the surface and establish a tunneling current.
- Operate the STM in constant-current mode. Typical imaging parameters for molecular networks are a tunneling current (I_t) of 10-100 pA and a sample bias voltage (V_s) of -1.0 to +1.0 V.
- Acquire large-scale images to identify areas of self-assembly and then zoom in to obtain high-resolution images that resolve the molecular structure and packing of the supramolecular network.

Visualizations



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